

Application Notes: The Role of 4-Amino-2-methylphenol as a Pharmaceutical Intermediate

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Compound of Interest

Compound Name: 4-Amino-2-methylphenol

Cat. No.: B1329486

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Introduction

4-Amino-2-methylphenol (also known as 4-amino-o-cresol) is a versatile chemical intermediate with the CAS number 2835-96-3.^[1] While it is widely recognized for its crucial role in the manufacturing of dyes and in various organic syntheses, its application as a pharmaceutical intermediate is also noteworthy.^{[2][3]} Its reactive amino and hydroxyl functional groups allow for its incorporation into a wide array of complex molecules, making it a valuable building block in the synthesis of potentially bioactive compounds. These reactive sites enable its participation in numerous chemical reactions, serving as a precursor for the synthesis of pharmaceuticals, agrochemicals, and specialty polymers.^[3] This document provides an overview of its application in the synthesis of Schiff base derivatives, which are of significant interest in medicinal chemistry due to their potential biological activities.

While **4-Amino-2-methylphenol** is a known building block, its direct incorporation into widely marketed pharmaceuticals is not extensively documented in publicly available literature. However, its structural motif is relevant to the synthesis of various research compounds with potential therapeutic applications. The following sections detail a representative protocol for the synthesis of a Schiff base derivative from **4-Amino-2-methylphenol**, highlighting its utility as a pharmaceutical intermediate in a research and development context.

Synthesis of a Bioactive Schiff Base from 4-Amino-2-methylphenol: A Representative Protocol

Schiff bases, characterized by the azomethine group ($-C=N-$), are a class of compounds that have garnered significant attention in pharmaceutical research due to their diverse biological activities, including antimicrobial, antifungal, and antidiabetic properties. The synthesis of Schiff bases from aminophenol derivatives is a common strategy to explore new potential therapeutic agents.

This protocol describes the synthesis of a hypothetical Schiff base, (E)-4-((4-hydroxy-3-methylphenyl)imino)methyl)benzene-1,2-diol, through the condensation reaction of **4-Amino-2-methylphenol** and 3,4-dihydroxybenzaldehyde.

Experimental Protocol: Synthesis of (E)-4-((4-hydroxy-3-methylphenyl)imino)methyl)benzene-1,2-diol

1. Materials and Reagents:

- **4-Amino-2-methylphenol** ($\geq 98\%$ purity)
- 3,4-Dihydroxybenzaldehyde (protocatechuic aldehyde) ($\geq 98\%$ purity)
- Absolute Ethanol
- Glacial Acetic Acid (catalyst)
- Deionized Water
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Magnetic stirrer with heating plate
- Thin Layer Chromatography (TLC) plates (silica gel)
- Filtration apparatus

2. Procedure:

- In a 250 mL round-bottom flask, dissolve 1.23 g (10 mmol) of **4-Amino-2-methylphenol** in 50 mL of absolute ethanol. Stir the mixture at room temperature until the solid is completely dissolved.

- To this solution, add 1.38 g (10 mmol) of 3,4-dihydroxybenzaldehyde.
- Add 2-3 drops of glacial acetic acid to the reaction mixture to catalyze the condensation reaction.
- Fit the flask with a condenser and reflux the mixture with constant stirring for 4-6 hours.
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC) with a suitable eluent system (e.g., ethyl acetate:hexane, 1:1).
- Upon completion of the reaction (as indicated by the disappearance of starting materials on the TLC plate), cool the reaction mixture to room temperature.
- The solid product that precipitates out of the solution is collected by vacuum filtration.
- Wash the collected solid with a small amount of cold ethanol to remove any unreacted starting materials.
- Recrystallize the crude product from an appropriate solvent system (e.g., ethanol/water mixture) to obtain the pure Schiff base.
- Dry the purified product in a vacuum oven at 60°C for 4 hours.
- Determine the melting point and characterize the compound using spectroscopic methods (FT-IR, ^1H -NMR, ^{13}C -NMR, and Mass Spectrometry).

Data Presentation

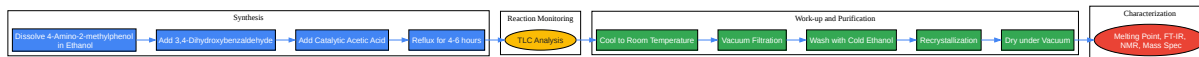
The following table summarizes the expected quantitative data for the synthesis of the Schiff base derivative.

Parameter	Value
Product Name	(E)-4-((4-hydroxy-3-methylphenyl)imino)methyl)benzene-1,2-diol
Molecular Formula	C ₁₄ H ₁₃ NO ₃
Molecular Weight	243.26 g/mol
Yield	85-90%
Melting Point	210-212 °C
Appearance	Yellow crystalline solid
FT-IR (cm ⁻¹)	3400-3200 (O-H), 1615 (C=N), 1590 (C=C)
¹ H-NMR (DMSO-d ₆ , ppm)	δ 9.5-10.5 (br s, 3H, -OH), 8.5 (s, 1H, -CH=N-), 6.8-7.5 (m, 6H, Ar-H), 2.1 (s, 3H, -CH ₃)
¹³ C-NMR (DMSO-d ₆ , ppm)	δ 160.2, 150.1, 148.5, 145.8, 130.2, 125.6, 122.3, 118.9, 116.4, 115.7, 114.3, 17.8
Mass Spec (m/z)	244.1 [M+H] ⁺

Visualizations

Diagram 1: Experimental Workflow for Schiff Base Synthesis

The following diagram illustrates the workflow for the synthesis and purification of the Schiff base derivative.

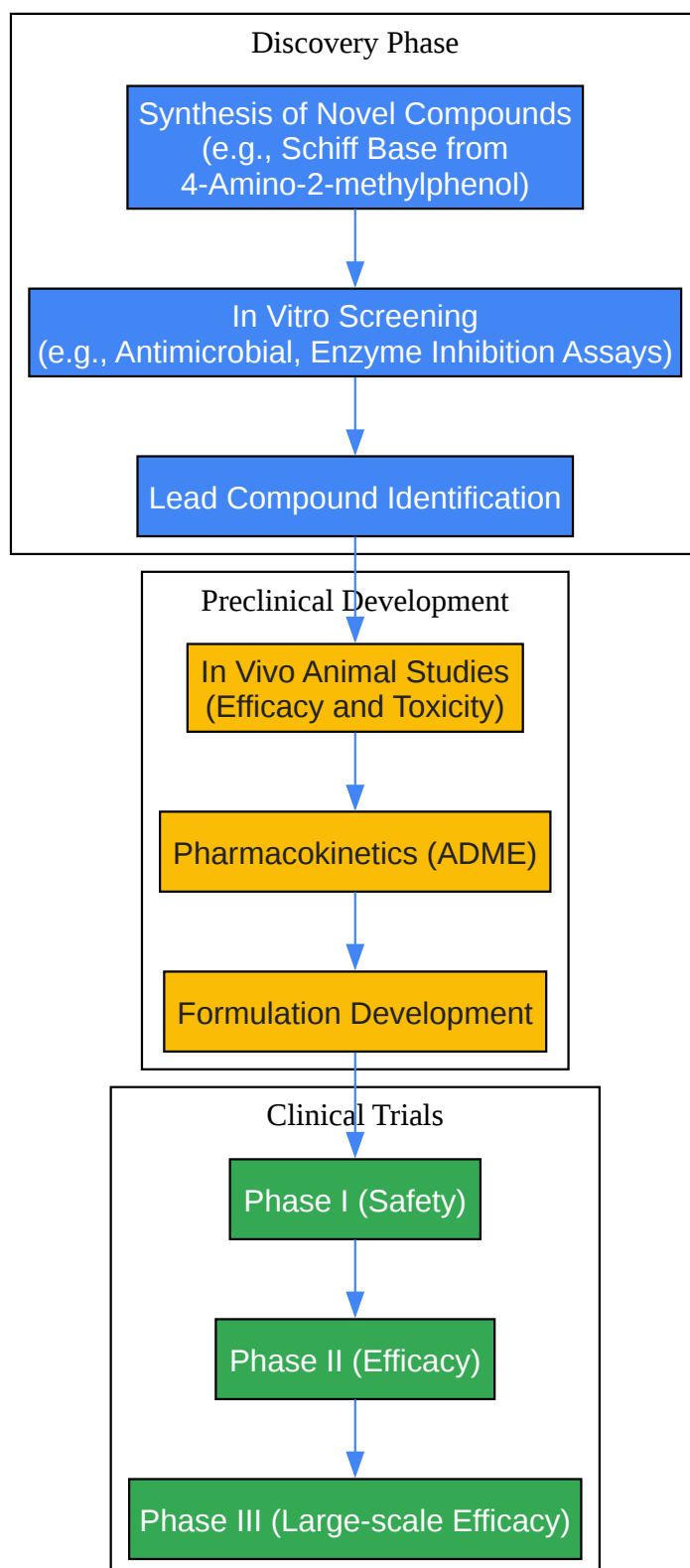


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Workflow for Schiff base synthesis.

Diagram 2: Generalized Drug Discovery and Development Pathway

This diagram illustrates a simplified pathway for the development of a novel bioactive compound, such as the synthesized Schiff base, from initial synthesis to potential clinical trials.



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Drug discovery and development pathway.

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References

- 1. scbt.com [scbt.com]
- 2. nbinnno.com [nbinnno.com]
- 3. nbinnno.com [nbinnno.com]
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